

# 2-Ethoxybutanoic Acid: Technical Profile & Safety Guide

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## Compound of Interest

Compound Name: 2-Ethoxybutanoic acid

CAS No.: 56674-70-5

Cat. No.: B3384664

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## Chemical Identity & Verification

Target Compound: **2-Ethoxybutanoic acid** CAS Registry Number:56674-70-5 Synonyms: 2-Ethoxybutyric acid;

-Ethoxybutyric acid; Butanoic acid, 2-ethoxy- Molecular Formula:

Molecular Weight: 132.16 g/mol [1]

Property	Data	Source/Validation
IUPAC Name	2-Ethoxybutanoic acid	Nomenclature Rules
SMILES	<chem>CCC(OCC)C(=O)O</chem>	Structure Verification
InChI Key	LXVSANCQXSSLPA- UHFFFAOYSA-N	Computed
Appearance	Colorless to pale yellow liquid (Predicted)	Analog Comparison
Solubility	Soluble in alcohols, ethers, chloroform; sparingly soluble in water.[2]	Functional Group Analysis

## Safety Data Sheet (SDS) Profile

Note: While specific experimental toxicity data for CAS 56674-70-5 is limited in public repositories, the following safety profile is derived from close structural analogs (e.g., 2-ethoxypropanoic acid, CAS 53103-75-6) and functional group reactivity (alpha-alkoxy carboxylic acids).

### 2.1 GHS Classification (Derived/Predicted)

Signal Word:DANGER[3]

Hazard Class	Category	Hazard Statement (H-Code)	Description
Skin Corrosion/Irritation	1B / 2	H314 / H315	Causes severe skin burns and eye damage (Conservative classification) or Causes skin irritation.
Serious Eye Damage	1	H318	Causes serious eye damage.
STOT - Single Exp.	3	H335	May cause respiratory irritation.

## 2.2 Precautionary Statements (P-Codes)

- Prevention:
  - P260: Do not breathe mist/vapors/spray.
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
  - P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water [or shower].
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
  - P310: Immediately call a POISON CENTER or doctor/physician.

## 2.3 Emergency Handling

- Fire: Use CO<sub>2</sub>, dry chemical, or alcohol-resistant foam. Do not use a direct water jet.

- Spill: Neutralize with weak base (sodium bicarbonate) if safe, absorb with inert material (vermiculite), and dispose of as hazardous chemical waste.

## Synthesis & Reactivity

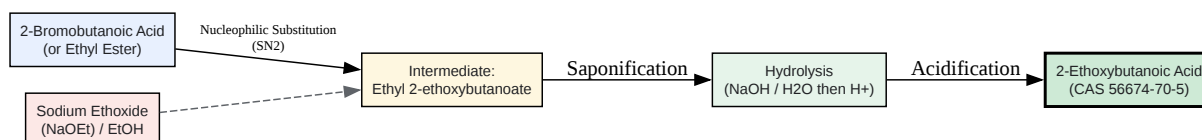
The synthesis of **2-ethoxybutanoic acid** typically proceeds via a Williamson Ether Synthesis variant, specifically the alkylation of an alpha-halo acid or its ester.

### 3.1 Primary Synthetic Route

Precursors: 2-Bromobutanoic acid (or Ethyl 2-bromobutyrate), Sodium Ethoxide, Ethanol.

Mechanism:

- Deprotonation/Substitution: Sodium ethoxide acts as a nucleophile, displacing the bromide ion at the alpha position.
- Hydrolysis (if using ester): If the starting material is the ethyl ester, a subsequent hydrolysis step (acidic or basic) is required to yield the free acid.



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Caption: Synthesis pathway via nucleophilic substitution of alpha-bromo acid derivatives.

### 3.2 Key Reaction Parameters

- Solvent: Absolute Ethanol (to prevent transesterification or competitive hydrolysis).
- Temperature: Reflux conditions are often required to drive the substitution of the secondary halide.

- Purification: Distillation under reduced pressure (vacuum distillation) is recommended due to the high boiling point and potential for thermal degradation.

## Applications in Research & Drug Development

**2-Ethoxybutanoic acid** serves as a specialized building block in medicinal chemistry, particularly in the synthesis of lipophilic prodrugs and enzyme inhibitors.

### 4.1 5-Lipoxygenase (5-LO) Inhibitors

Research indicates the **2-ethoxybutanoic acid** moiety is a critical side chain in the structure of L-699333, a potent inhibitor of 5-lipoxygenase.<sup>[4][5][6]</sup> The alpha-alkoxy group provides specific steric and electronic properties that enhance binding affinity to the 5-LO active site, inhibiting the biosynthesis of leukotrienes (inflammatory mediators).

### 4.2 Corticosteroid Prodrugs

The compound is used to synthesize C-21 esters of corticosteroids (e.g., Flucinolone Acetonide 21-(2'-ethoxybutyrate)).

- Function: Increases lipophilicity of the parent drug.
- Benefit: Enhances percutaneous absorption and skin retention time for topical formulations.
- Activation: These esters act as prodrugs, hydrolyzing in vivo to release the active corticosteroid and the metabolic byproduct (**2-ethoxybutanoic acid**).

## References

- Angene Chemical. (n.d.). **2-Ethoxybutanoic acid** (CAS 56674-70-5) Product Entry.<sup>[1][7]</sup> Retrieved from
- National Institutes of Health (NIH). (2012). Investigation of Solvolysis Kinetics of New Synthesized Flucinolone Acetonide C-21 Esters. PubMed Central. Retrieved from
- BLD Pharm. (n.d.). 2-Ethoxypropanoic acid (CAS 53103-75-6) Safety Data. (Used for Analog Safety Inference). Retrieved from

- ResearchGate. (2025). Iodine-Catalyzed Versatile Sulfenylation of Indoles... (Context: L-699333 synthesis). Retrieved from

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## Sources

- [1. buildingblock.bocsci.com](https://buildingblock.bocsci.com) [[buildingblock.bocsci.com](https://buildingblock.bocsci.com)]
- [2. Ethyl butyrate - Wikipedia](https://en.wikipedia.org) [[en.wikipedia.org](https://en.wikipedia.org)]
- [3. DL-Ethyl 2-bromobutyrate | CAS#:533-68-6 | Chemsr](https://chemsrc.com) [[chemsrc.com](https://chemsrc.com)]
- [4. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [5. medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- [6. researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- [7. 16533-72-5\[cis-Epoxy succinic Acid\]BLD Pharm](https://bldpharm.com) [[bldpharm.com](https://bldpharm.com)]
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